

# A Comprehensive Analysis of Vinyl Propionate's Core Properties

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## Compound of Interest

Compound Name: Vinyl propionate

Cat. No.: B091960

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This document provides a detailed overview of the fundamental physicochemical properties of **vinyl propionate**, a significant monomer in the production of various polymers. The information presented is intended for researchers, scientists, and professionals engaged in drug development and materials science.

**Vinyl propionate**, an organic compound, is the ester of propionic acid and vinyl alcohol.<sup>[1]</sup> It is a colorless liquid utilized in the synthesis of poly(**vinyl propionate**) and various copolymers.<sup>[1]</sup>

## Physicochemical Data Summary

The core molecular properties of **vinyl propionate** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C5H8O2	<sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup>
Molecular Weight	100.12 g/mol	<sup>[3]</sup> <sup>[4]</sup>
Molar Mass	100.117 g·mol <sup>-1</sup>	<sup>[1]</sup>
CAS Number	105-38-4	<sup>[2]</sup>
Density	0.917 g/cm <sup>3</sup> (at 20 °C)	<sup>[1]</sup>

## Experimental Protocols

The determination of the molecular weight and formula of **vinyl propionate** is achieved through standard analytical chemistry techniques.

### 1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the precise molecular weight of the compound.
- Methodology: High-resolution mass spectrometry (HRMS) is employed. A diluted sample of **vinyl propionate** is introduced into the mass spectrometer. The compound is ionized, and the mass-to-charge ratio ( $m/z$ ) of the resulting ions is measured. The molecular ion peak will correspond to the molecular weight of the compound.
- Instrumentation: A time-of-flight (TOF) or Orbitrap mass spectrometer is typically used for this purpose to ensure high accuracy.

### 2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the empirical formula, which can then be confirmed as the molecular formula using the molecular weight from mass spectrometry.
- Methodology: A known mass of the **vinyl propionate** sample is combusted in an elemental analyzer. The amounts of carbon dioxide and water produced are precisely measured. This allows for the calculation of the percentage of carbon and hydrogen in the compound. The percentage of oxygen is typically determined by difference. The resulting percentage composition is used to derive the empirical formula.

## Logical Workflow for Characterization

The logical flow for the characterization of a chemical compound like **vinyl propionate** is outlined below. This process ensures accurate identification and confirmation of its fundamental properties.

*Workflow for Compound Characterization*

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